

Technical Safety & Handling Guide: 1-[4-(Benzyloxy)phenyl]ethanol[1]

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Compound of Interest

Compound Name: 1-[4-(Benzyloxy)phenyl]ethanol

CAS No.: 36438-63-8

Cat. No.: B2602990

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Chemical Identity & Strategic Context

1-[4-(Benzyloxy)phenyl]ethanol is a secondary benzylic alcohol commonly utilized as a chiral building block in the synthesis of

-adrenergic agonists (e.g., Formoterol analogues) and liquid crystalline materials. Its structural duality—combining a lipophilic benzyl ether protecting group with a reactive secondary alcohol—defines both its utility and its safety profile.

Core Identifiers

Parameter	Detail
Chemical Name	1-[4-(Benzyloxy)phenyl]ethanol
Synonyms	4-Benzyloxy- -methylbenzyl alcohol; 1-(4-Phenylmethoxyphenyl)ethanol
CAS Number	119776-17-9 (S-isomer); 61439-59-6 (often associated with the 2-isomer, verify specific batch COA)
Molecular Formula	
Molecular Weight	228.29 g/mol
Structure	A secondary alcohol attached to a phenyl ring protected by a benzyloxy group. [1] [2] [3] [4]

“

Critical Distinction: Do not confuse with 2-[4-(Benzyloxy)phenyl]ethanol (CAS 61439-59-6), the primary phenethyl alcohol isomer. The 1-isomer (secondary alcohol) exhibits different reactivity, particularly regarding oxidation rates and chiral center stability.

Hazard Identification & Risk Assessment (GHS)

This compound is not classified as a "High Hazard" substance (e.g., carcinogenic/mutagenic) but presents specific operational risks due to its functional groups.

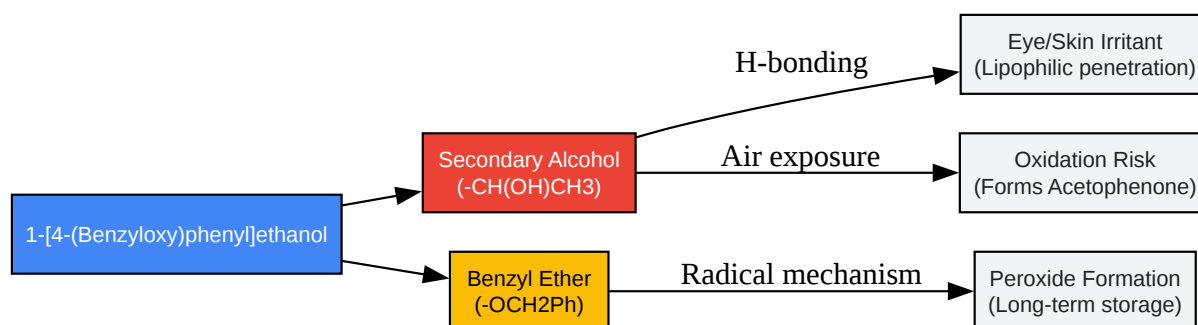
GHS Classification (Derived from Analogues)

- Signal Word: WARNING
- Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.

Mechanistic Hazard Analysis

The safety profile is dictated by the molecule's functional architecture. The following diagram illustrates the causality between structure and specific hazards.



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Figure 1: Structural Hazard Analysis. The secondary alcohol moiety drives acute irritation, while the benzyl ether poses a latent peroxide risk upon prolonged storage.

Physicochemical Profile & Stability

Understanding the physical state is crucial for process design. Unlike simple phenylethanol (a liquid), the benzyloxy substitution significantly increases the melting point.

Property	Value / Observation	Operational Implication
Physical State	White to off-white solid (crystalline)	Handling requires dust control (N95/P2 mask).
Melting Point	86–88 °C (Typical range)	Solid at RT; can be melted for solvent-free reactions.
Solubility	Soluble in DCM, EtOAc, DMSO. Insoluble in water.	Lipophilic nature aids cell membrane penetration (irritation risk).
pKa	~14.5 (Alcoholic proton)	Weakly acidic; stable to mild bases but deprotonated by NaH/LDA.
Stability	Hygroscopic; Light Sensitive.	Store in amber vials. Moisture can catalyze racemization if trace acid is present.

Handling, Storage, & Self-Validating Protocols

To ensure scientific integrity, handling procedures must include "checkpoints" that validate the quality of the material before it is committed to a reaction.

Storage Protocol

- Atmosphere: Store under Argon or Nitrogen. The secondary alcohol is susceptible to slow air oxidation to the ketone (4-benzyloxyacetophenone).
- Temperature: Refrigerate (2–8 °C).
- Container: Amber glass with a Teflon-lined cap to prevent UV degradation and plasticizer leaching.

The "Self-Validating" Purity Check

Before using this intermediate in critical steps (e.g., chiral coupling), perform this rapid validation:

- TLC System: Hexanes:Ethyl Acetate (3:1).
- Visualization: UV (254 nm) and PMA (Phosphomolybdic Acid) stain.
- Checkpoint:
 - Spot A (Product):

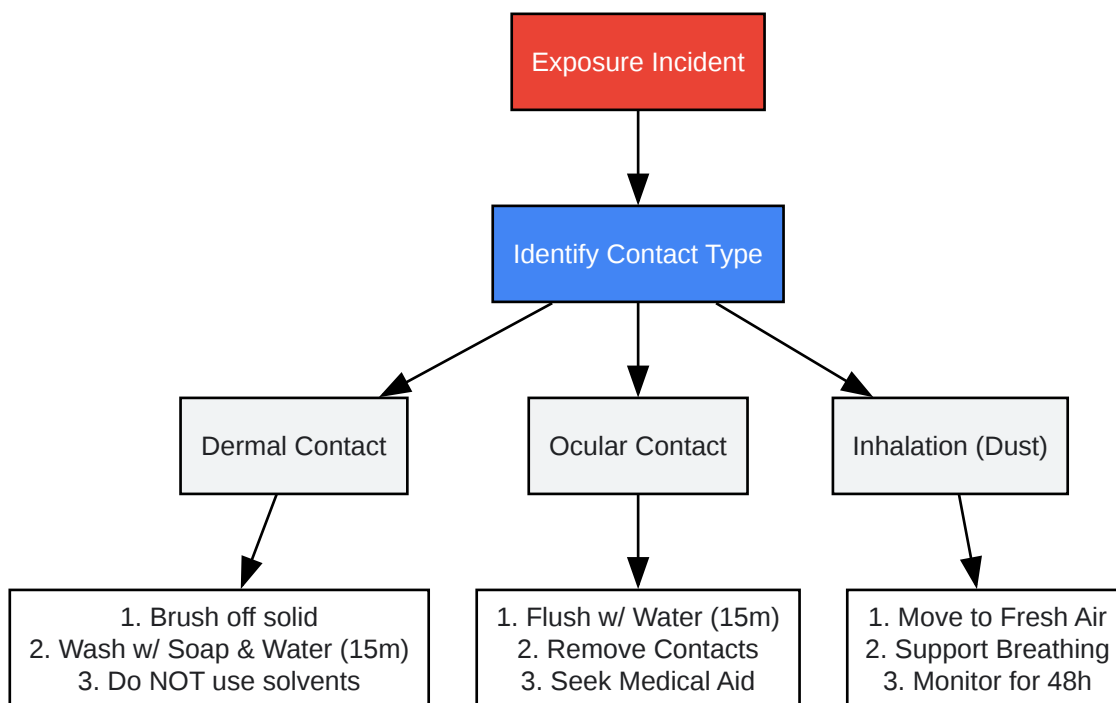
(Alcohol).
 - Impurity B (Ketone):

(Oxidation product).
 - Impurity C (Phenol):

(Debenzylation product).
 - Action: If Spot B is visible by UV, recrystallize from Ethanol/Hexane before use.

Emergency Response Workflows

In the event of exposure, follow this logic-driven response plan.



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Figure 2: Emergency Response Decision Tree. Note that solvents (ethanol/DMSO) should NOT be used for skin cleanup as they enhance dermal absorption of the compound.

Synthesis & Application Context

For drug development professionals, this molecule is rarely an endpoint. It is a transient intermediate.

Common Synthetic Pathway

The compound is typically generated via the reduction of 4-benzyloxyacetophenone.

- Reagent: Sodium Borohydride () in Ethanol.
- Chiral Synthesis: Asymmetric transfer hydrogenation (ATH) using Ru-TsDPEN catalysts yields the enantiopure (S)- or (R)- isomer (CAS 119776-17-9).

Application in Drug Design

It serves as a lipophilic "anchor" in the synthesis of bronchodilators (e.g., Formoterol). The benzyloxy group protects the phenol, which is later liberated via catalytic hydrogenation (, Pd/C) to reveal the active catechol-like pharmacophore.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 40472469, (1S)-1-[4-(benzyloxy)phenyl]ethanol. Retrieved from [\[Link\]](#)
- Hett, R., et al. (1997). Enantio- and Diastereoselective Synthesis of all Four Stereoisomers of Formoterol. Tetrahedron Letters, 38(7), 1125-1128.[4] (Establishes use as intermediate).

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